Application Note & Protocol: Measuring Qubit Coherence in Isotopically Purified Silicon-28

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Compound of Interest	
Compound Name:	Silicon-28
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Quantum computing holds the promise of revolutionizing fields ranging from materials science to drug discovery.[1] A critical requirement for building a functional quantum computer is the development of robust quantum bits (qubits) with long coherence times.[2] Spin qubits in silicon are a leading platform due to their potential for scalability and compatibility with existing semiconductor manufacturing techniques.[3][4]

However, naturally occurring silicon contains about 4.7% of the Silicon-29 (^{29}Si) isotope, which possesses a nuclear spin.[2][5] This nuclear spin acts as a magnetic noise source, causing the delicate quantum state of the qubit to decohere, leading to computational errors.[1][6] To overcome this limitation, researchers utilize isotopically purified **Silicon-28** (^{28}Si), which is a spin-free "semiconductor vacuum," to host the qubits.[5][7][8] This environment drastically reduces decoherence, enabling significantly longer coherence times.[8][9]

This document provides a detailed overview of the experimental setup and protocols for measuring the two fundamental coherence times of a spin qubit in ^{28}Si:

- T_1 (Spin-Lattice Relaxation Time): The timescale over which a qubit in its excited state $|1\rangle$ decays to the ground state $|0\rangle$ by losing energy to its environment.[10]

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- T_2 (Spin Dephasing Time): The timescale over which a qubit loses its quantum phase information, which is crucial for maintaining a superposition state.[10]
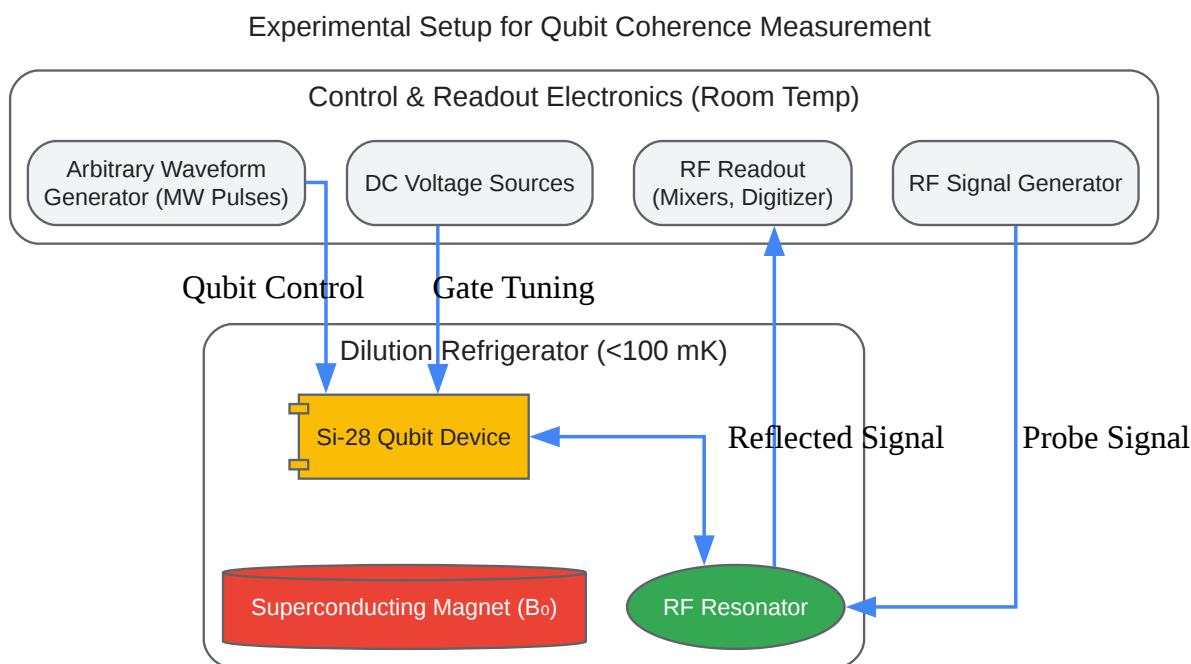
Experimental Setup

The measurement of qubit coherence in ^{28}Si requires a sophisticated setup that combines cryogenic temperatures, precise electromagnetic control, and sensitive readout techniques.

Key Components:

- Isotopically Enriched ^{28}Si Substrate: The foundation of the device is a silicon chip that has been purified to minimize the concentration of ^{29}Si, often to parts-per-million levels.[1][5][8] This can be achieved through methods like ion implantation or by using material from sources like the Avogadro Project.[5][6]

- Qubit Device: Electron spins confined in quantum dots are a common choice for qubits in silicon.[4][11] These are formed by a pattern of metallic gates on the surface of the ^{28}Si chip, which electrostatically confine single electrons.

- Cryogenic Environment: A dilution refrigerator is used to cool the device to temperatures in the millikelvin range (typically <100 mK). This is necessary to minimize thermal noise and ensure the electron is well-confined in the quantum dot.[2]

- Superconducting Magnet: Generates a strong, stable magnetic field (B_0) to split the energy levels of the electron spin states, defining the qubit's $|0\rangle$ and $|1\rangle$ states.

- Control Electronics:

  - Arbitrary Waveform Generators (AWGs): Produce precisely shaped microwave pulses that are delivered to the device to manipulate the qubit's state (e.g., performing rotations on the Bloch sphere).

  - DC Voltage Sources: Apply biases to the metallic gates to form the quantum dot and tune its energy levels.

- Readout System (Gate-Based Reflectometry): A scalable and compact method for reading the qubit's spin state.[11][12][13][14]

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- One of the device gates is integrated into a resonant LC "tank" circuit.

- A radio-frequency (RF) signal is sent to this circuit, and the reflected signal is measured.

- The spin state of the qubit affects the quantum capacitance of the system, which in turn causes a measurable shift in the phase or amplitude of the reflected RF signal.[12] This allows for the determination of whether the qubit is in the |0⟩ or |1⟩ state.

Experimental Setup for Qubit Coherence Measurement

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Caption: High-level schematic of the experimental setup.

Experimental Protocols

The following protocols detail the measurement of T_1 and T_2 coherence times.
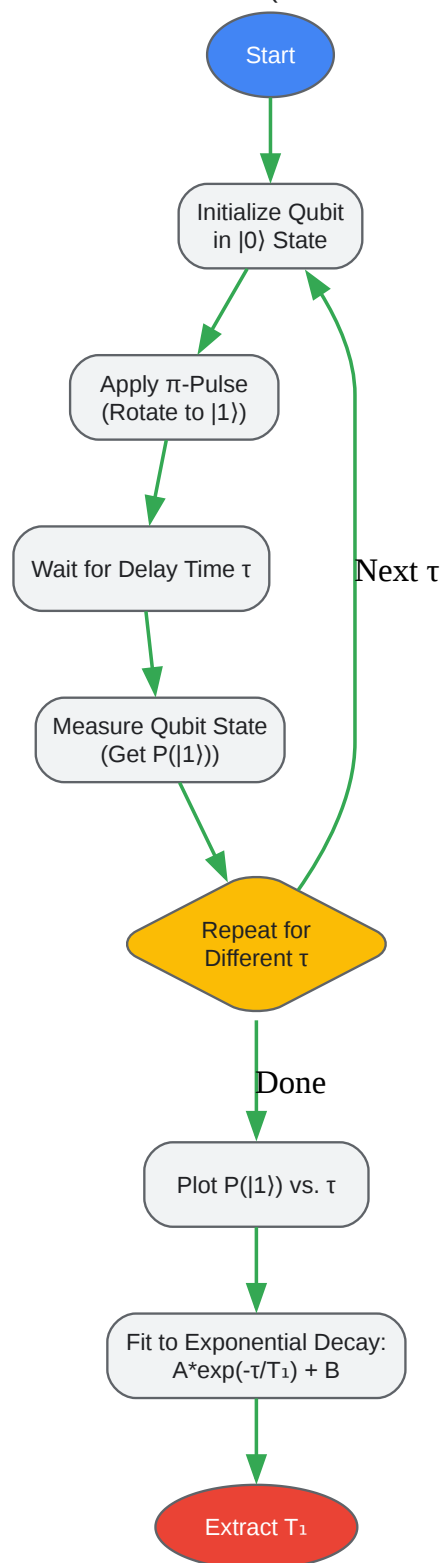
Protocol 1: T_1 (Spin-Lattice Relaxation Time) Measurement

This experiment measures the time it takes for an excited qubit to decay back to its ground state. The standard method is the "inversion recovery" sequence.[15]

Methodology:

- Initialization: The qubit is prepared in its ground state $|0\rangle$. This is typically achieved by waiting for a duration significantly longer than the expected T_1 time to ensure thermal equilibrium.

- Manipulation: A microwave π-pulse (equivalent to an X-gate) is applied to the qubit. This inverts the qubit's state from $|0\rangle$ to the excited state $|1\rangle$.

- Free Evolution: The qubit is left to evolve freely for a variable delay time, τ. During this time, it may relax back to the $|0\rangle$ state.

- Readout: The state of the qubit is measured using the gate-based reflectometry setup to determine the probability of it being in the $|1\rangle$ state, $P(|1\rangle)$.

- Iteration: Steps 1-4 are repeated for a range of different delay times (τ). For each τ, the measurement is repeated many times to build up accurate statistics.

- Data Analysis: The measured $P(|1\rangle)$ is plotted as a function of τ. The resulting data points are fitted to an exponential decay curve: $P(|1\rangle) = A * \exp(-\tau / T_1) + B$ The value of T_1 is extracted from this fit.[16]

T1 Measurement Workflow (Inversion Recovery)

```
                        ┌───────────┐
                        │   Start   │
                        └───────────┘
                              │
                              ▼
                    ┌────────────────────┐
                    │  Initialize Qubit  │◄─────────┐
                    │   in |0⟩ State     │          │
                    └────────────────────┘          │
                              │                      │
                              ▼                      │
                    ┌────────────────────┐           │
                    │   Apply π-Pulse    │           │
                    │   (Rotate to |1⟩)  │           │
                    └────────────────────┘           │
                              │                      │
                              ▼                      │
                    ┌────────────────────┐     Next τ │
                    │ Wait for Delay Time τ│          │
                    └────────────────────┘           │
                              │                      │
                              ▼                      │
                    ┌────────────────────┐           │
                    │ Measure Qubit State│           │
                    │   (Get P(|1⟩))     │           │
                    └────────────────────┘           │
                              │                      │
                              ▼                      │
                        ╱ Repeat for ╲───────────────┘
                        ╲ Different τ ╱
                              │
                          Done │
                              ▼
                    ┌────────────────────┐
                    │   Plot P(|1⟩) vs. τ│
                    └────────────────────┘
                              │
                              ▼
                    ┌────────────────────┐
                    │ Fit to Exponential  │
                    │ Decay: A*exp(-τ/T1) │
                    │        + B          │
                    └────────────────────┘
                              │
                              ▼
                        ┌───────────┐
                        │ Extract T1 │
                        └───────────┘
```

Plot P(|1⟩) vs. τ

Fit to Exponential Decay: $A*\exp(-\tau/T_1) + B$

Extract T_1

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Caption: Workflow for measuring the T_1 relaxation time.
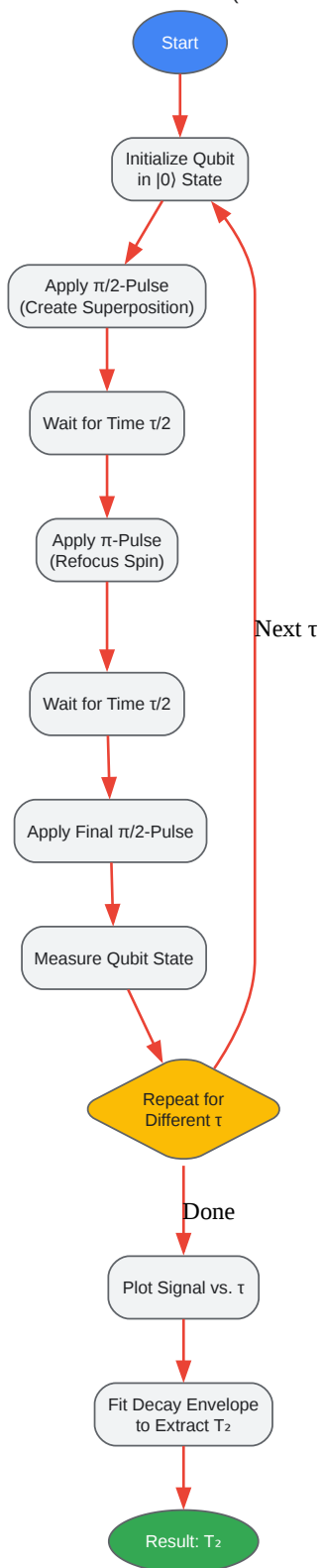
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Protocol 2: T$_2$ (Spin Dephasing Time) Measurement

This experiment measures how long the qubit can maintain its phase coherence. The Hahn echo pulse sequence is commonly used to mitigate the effects of slow-moving noise and measure the true T$_2$ time.[10][17]

Methodology:

- Initialization: The qubit is prepared in its ground state $|0\rangle$.

- Manipulation (Part 1): A microwave π/2-pulse is applied. This puts the qubit into an equal superposition of $|0\rangle$ and $|1\rangle$, placing its state vector on the equator of the Bloch sphere.

- Free Evolution (τ/2): The qubit evolves freely for a time τ/2. During this period, dephasing begins as different components of the quantum state accumulate phase at slightly different rates due to local magnetic field fluctuations.

- Refocusing Pulse: A microwave π-pulse is applied. This pulse effectively reverses the dephasing process by rotating the state vector 180 degrees around the x-axis of the Bloch sphere. Faster-evolving components are now behind the slower ones.

- Free Evolution (τ/2): The qubit evolves freely for another period of τ/2. The "slower" and "faster" components of the state re-align, "echoing" back to a coherent state at the end of this period.

- Manipulation (Part 2): A final π/2-pulse is applied to rotate the qubit state from the equator of the Bloch sphere to the poles, mapping the phase information back to a population difference that can be measured.

- Readout: The final state of the qubit is measured.

- Iteration & Data Analysis: The entire sequence is repeated for various total evolution times (τ). The resulting signal, which oscillates, will decay over time. The envelope of this decay is fitted to an exponential function to extract T$_2$.[16]

T2 Measurement Workflow (Hahn Echo)

Start

Initialize Qubit
in |0⟩ State

Apply π/2-Pulse
(Create Superposition)

Wait for Time τ/2

Apply π-Pulse
(Refocus Spin)

Wait for Time τ/2

Apply Final π/2-Pulse

Measure Qubit State

Next τ

Repeat for
Different τ

Done

Plot Signal vs. τ

Fit Decay Envelope
to Extract T_2

Result: T_2

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Caption: Workflow for measuring the T_2 dephasing time.

Data Presentation

The use of isotopically purified ^{28}Si has led to dramatic improvements in coherence times for various types of spin qubits. The table below summarizes representative coherence times found in literature.

Qubit Type	Silicon Purity	T_1 (Relaxation Time)	T_2 (Dephasing Time)	Reference
Phosphorus (P) Donor	Natural Si	~10-100 s (at 1.2K)	~240 µs	[9]
Phosphorus (P) Donor	Isotopically Purified ^{28}Si	~10-100 s (at 1.2K)	14 ms - 60 ms	[9][15]
P Donor Molecule	Natural Si	-	298 µs	[18]
Hole Spin (Boron Acceptor)	Isotopically Purified ^{28}Si	5 ± 1 ms	0.92 ± 0.01 ms	[17]
Quantum Dot	Natural Si	-	~55 ns (T_2)	[18]
Quantum Dot	Isotopically Purified ^{28}Si	-	~268 µs (T_2)	[18]

Note: T_2 is the dephasing time measured with a simpler Ramsey sequence and is typically shorter than the T_2 measured with a Hahn echo, as it is more sensitive to low-frequency noise.*

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